

# 2-Bromo-3-(bromomethyl)thiophene physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-3-(bromomethyl)thiophene

Cat. No.: B1273136

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An In-depth Technical Guide to the Physical Properties of **2-Bromo-3-(bromomethyl)thiophene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Bromo-3-(bromomethyl)thiophene**, a key intermediate in various synthetic applications. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and materials science.

## Core Physical and Chemical Properties

**2-Bromo-3-(bromomethyl)thiophene** is a halogenated heterocyclic compound. Its reactivity, stemming from the two bromine substituents at different positions on the thiophene ring and the methyl group, makes it a versatile building block in organic synthesis.

## Data Presentation: Physical Properties

The quantitative physical properties of **2-Bromo-3-(bromomethyl)thiophene** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>4</sub> Br <sub>2</sub> S	[1][2]
Molecular Weight	255.96 g/mol	[1][2][3][4]
CAS Number	40032-76-6	[1][2]
Appearance	Liquid	[1]
Density	1.967 g/mL at 25 °C	[1]
Boiling Point	70-76 °C at 0.8 mmHg253.6 ± 25.0 °C at 760 mmHg	[3][5]
Melting Point	Not Available	[5]
Refractive Index	n <sub>20/D</sub> 1.638	[1]
Purity (Assay)	96%	[1]

## Experimental Protocols

### Synthesis of 2-Bromo-3-(bromomethyl)thiophene via Radical Bromination

The preparation of **2-Bromo-3-(bromomethyl)thiophene** can be achieved through the radical bromination of 2-Bromo-3-methylthiophene. The following protocol is based on a well-established method for the benzylic bromination of a similar thiophene derivative.[6]

Materials:

- 2-Bromo-3-methylthiophene
- N-Bromosuccinimide (NBS)
- Benzoyl peroxide (or another radical initiator like AIBN)
- Carbon tetrachloride (or another suitable non-polar solvent)
- Anhydrous sodium sulfate

## Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Filtration apparatus (e.g., Büchner funnel)
- Rotary evaporator

## Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-Bromo-3-methylthiophene in carbon tetrachloride.
- Add N-Bromosuccinimide (NBS) and a catalytic amount of benzoyl peroxide to the solution.
- Heat the reaction mixture to reflux (approximately 77 °C for carbon tetrachloride) and maintain vigorous stirring.
- Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Once the reaction is complete (indicated by the consumption of the starting material), cool the mixture to room temperature.
- The succinimide byproduct, which is insoluble, will precipitate out. Remove it by filtration.
- Wash the filtrate with water and then with a brine solution to remove any remaining water-soluble impurities.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent.

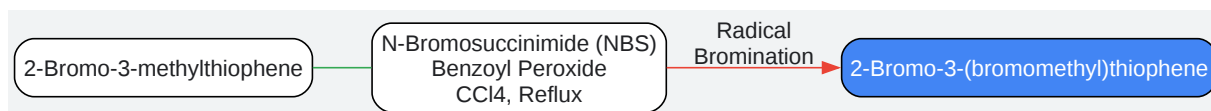
- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude **2-Bromo-3-(bromomethyl)thiophene**.
- The crude product can be further purified by vacuum distillation.[3]

#### Safety Precautions:

- This procedure should be performed in a well-ventilated fume hood.
- **2-Bromo-3-(bromomethyl)thiophene** is expected to be a lachrymator and an irritant.[6] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn.
- Carbon tetrachloride is a hazardous solvent; alternative solvents should be considered where appropriate.

## Logical Relationships and Workflows

The following diagram illustrates the synthetic pathway for the preparation of **2-Bromo-3-(bromomethyl)thiophene** from its precursor, 2-Bromo-3-methylthiophene.



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Caption: Synthetic workflow for **2-Bromo-3-(bromomethyl)thiophene**.

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- To cite this document: BenchChem. [2-Bromo-3-(bromomethyl)thiophene physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273136#2-bromo-3-bromomethyl-thiophene-physical-properties]

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